

Application Notes and Protocols for the Quantification of N-Methylsuccinimide in Urine

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Compound of Interest

Compound Name: *N-Methylsuccinimide*

Cat. No.: *B105667*

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Introduction

N-Methylsuccinimide (MSI) is a primary metabolite of N-methyl-2-pyrrolidone (NMP), a widely used organic solvent in various industrial applications.[1] Monitoring MSI in urine is a key method for assessing human exposure to NMP.[1][2] Accurate and reliable analytical methods for the quantification of MSI in urine are therefore essential for occupational health and toxicology studies. These application notes provide detailed protocols for the determination of **N-Methylsuccinimide** in human urine using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Metabolic Pathway of N-Methyl-2-Pyrrolidone (NMP)

NMP is metabolized in the body, leading to the formation of several byproducts that are primarily excreted in the urine.[1] The metabolic pathway begins with the hydroxylation of NMP to 5-hydroxy-N-methyl-2-pyrrolidone (5-HNMP), which is then oxidized to **N-Methylsuccinimide** (MSI).[1] Further hydroxylation of MSI results in the formation of 2-hydroxy-N-methylsuccinimide (2-HMSI).[1]



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Metabolic Pathway of N-Methyl-2-pyrrolidone (NMP).

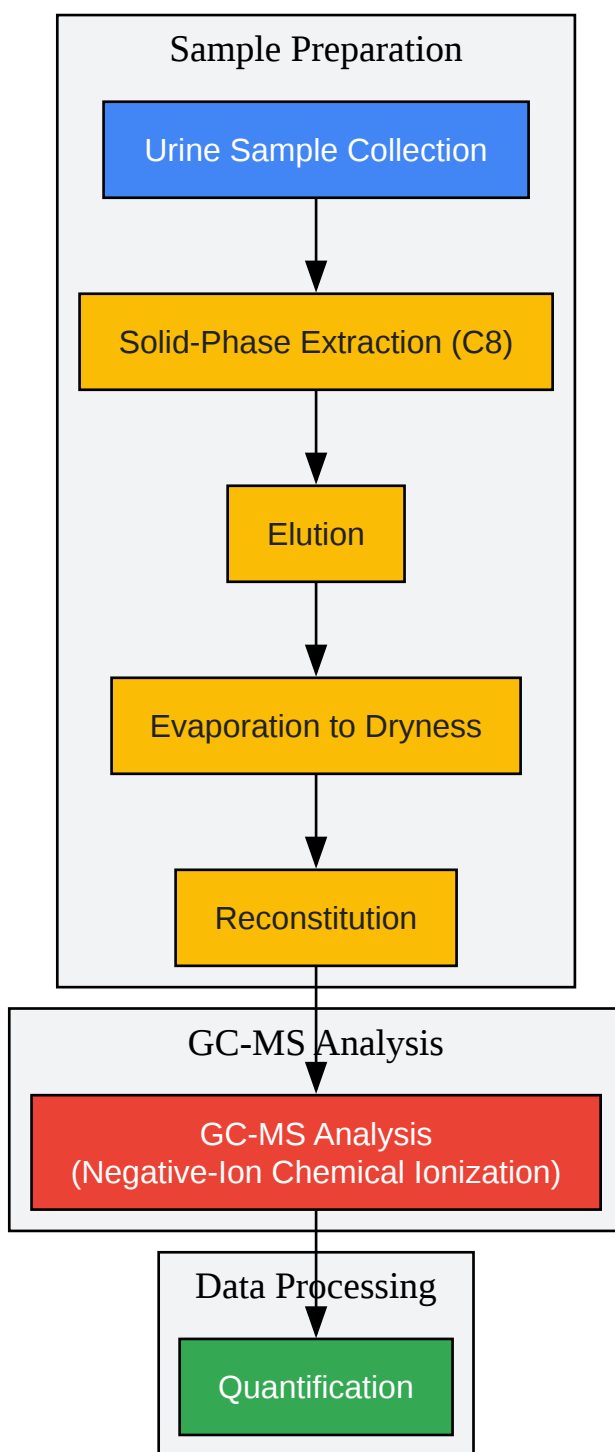
Analytical Methods for N-Methylsuccinimide Quantification

Two primary methods for the quantification of **N-Methylsuccinimide** in urine are presented: Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Method 1: Gas Chromatography-Mass Spectrometry (GC-MS)

This method involves solid-phase extraction (SPE) for sample cleanup and concentration, followed by analysis using GC-MS in the negative-ion chemical ionization mode.^[3]

Experimental Workflow: GC-MS Analysis



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Workflow for GC-MS quantification of **N-Methylsuccinimide** in urine.

Detailed Protocol: GC-MS

1. Sample Preparation (Solid-Phase Extraction)

- Materials: C8 solid-phase extraction columns, urine samples, methanol, deionized water, ethyl acetate.
- Procedure:
 - Condition a C8 SPE column with 3 mL of methanol followed by 3 mL of deionized water.
 - Load 1 mL of the urine sample onto the conditioned column.
 - Wash the column with 3 mL of deionized water.
 - Dry the column under vacuum for 10 minutes.
 - Elute the analytes with 1 mL of ethyl acetate.
 - Evaporate the eluate to dryness under a stream of nitrogen.
 - Reconstitute the residue in 100 μ L of a suitable solvent (e.g., ethyl acetate) for GC-MS analysis.

2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent GC system (or equivalent).
- Column: HP-5MS capillary column (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.
- Oven Temperature Program:
 - Initial temperature: 70°C, hold for 1 minute.
 - Ramp: 10°C/min to 250°C.
 - Hold: 5 minutes at 250°C.
- Injector Temperature: 250°C.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.

- Mass Spectrometer: Agilent Mass Selective Detector (or equivalent) operated in negative-ion chemical ionization (NICI) mode.
- Ion Source Temperature: 150°C.
- Quadrupole Temperature: 100°C.
- Reagent Gas: Methane.
- Selected Ion Monitoring (SIM): Monitor appropriate m/z ions for **N-Methylsuccinimide** and any internal standards.

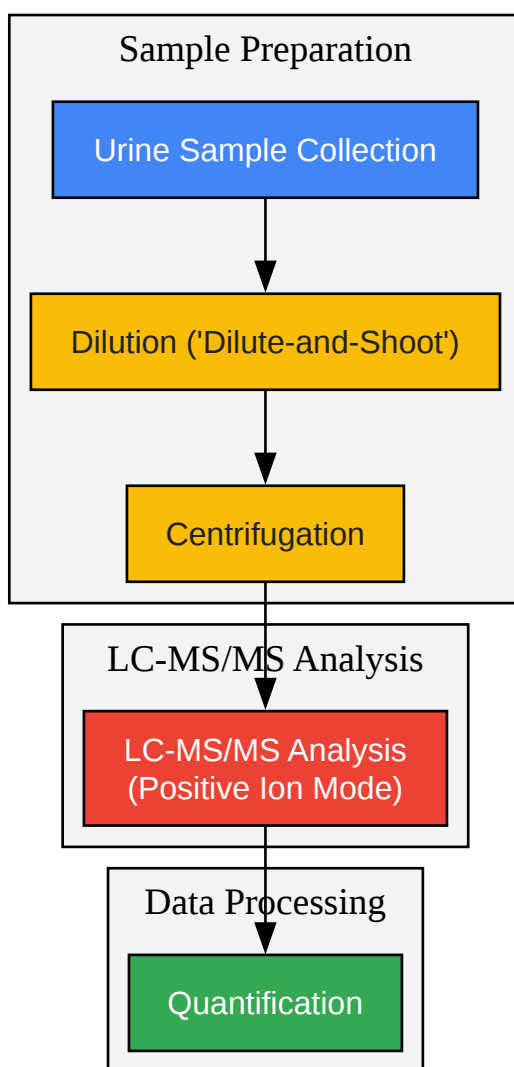
Quantitative Data Summary: GC-MS Method

Parameter	N-Methylsuccinimide (MSI)
Intra-day Precision (%)	2-6[3]
Between-day Precision (%)	3-4[3]
Recovery (%)	109-117[3]
Limit of Detection (LOD)	3 ng/mL[3]

Method 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method offers high sensitivity and selectivity and involves a simpler sample preparation step compared to GC-MS. The protocol is adapted from methods developed for related NMP metabolites.[4]

Experimental Workflow: LC-MS/MS Analysis



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Workflow for LC-MS/MS quantification of **N-Methylsuccinimide** in urine.

Detailed Protocol: LC-MS/MS

1. Sample Preparation ("Dilute-and-Shoot")

- Materials: Urine samples, deionized water or a suitable buffer, internal standard solution.
- Procedure:
 - Thaw urine samples to room temperature.

- Vortex the samples to ensure homogeneity.
- Dilute 100 μ L of urine with 900 μ L of deionized water containing an appropriate internal standard.
- Vortex the diluted sample.
- Centrifuge at 10,000 x g for 5 minutes to pellet any particulates.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: Shimadzu, Waters, or equivalent HPLC/UPLC system.
- Column: A suitable reversed-phase column (e.g., C18, 50 mm x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient to separate MSI from other urine matrix components. (e.g., 5% B to 95% B over 5 minutes).
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Mass Spectrometer: A triple quadrupole mass spectrometer (e.g., Sciex, Waters, Agilent) with a turbo ion spray or electrospray ionization (ESI) source.
- Ionization Mode: Positive.
- Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for **N-Methylsuccinimide** and the internal standard.

Quantitative Data Summary: LC-MS/MS Method (Adapted from related metabolites)

Parameter	Expected Performance for N-Methylsuccinimide	Reference (for related metabolites)
Within-day Precision (%)	3-10	[4]
Between-day Precision (%)	7-8	[4]
Recovery (%)	>90	[4]
Limit of Detection (LOD)	5-85 ng/mL	[4]

Conclusion

Both GC-MS and LC-MS/MS are robust and reliable methods for the quantification of **N-Methylsuccinimide** in urine. The choice of method may depend on the available instrumentation, desired sensitivity, and sample throughput. The protocols and data presented in these application notes provide a comprehensive guide for researchers, scientists, and drug development professionals involved in the analysis of **N-Methylsuccinimide**.

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